

Technical Support Center: Troubleshooting Poor Stereoselectivity with Diisobutylmethoxysilane

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Compound of Interest

Compound Name: *Diisobutylmethoxysilane*

Cat. No.: B092060

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Welcome to the technical support center for troubleshooting issues related to the use of **Diisobutylmethoxysilane** (DIBDMS) as an internal electron donor in Ziegler-Natta catalysis. This resource is designed for researchers, scientists, and drug development professionals to address common challenges in achieving high stereoselectivity in propylene polymerization.

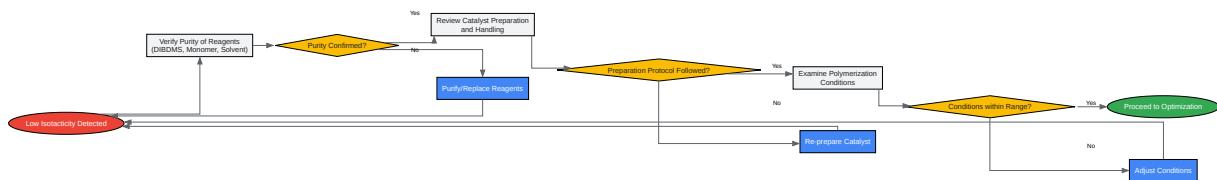
Troubleshooting Guide

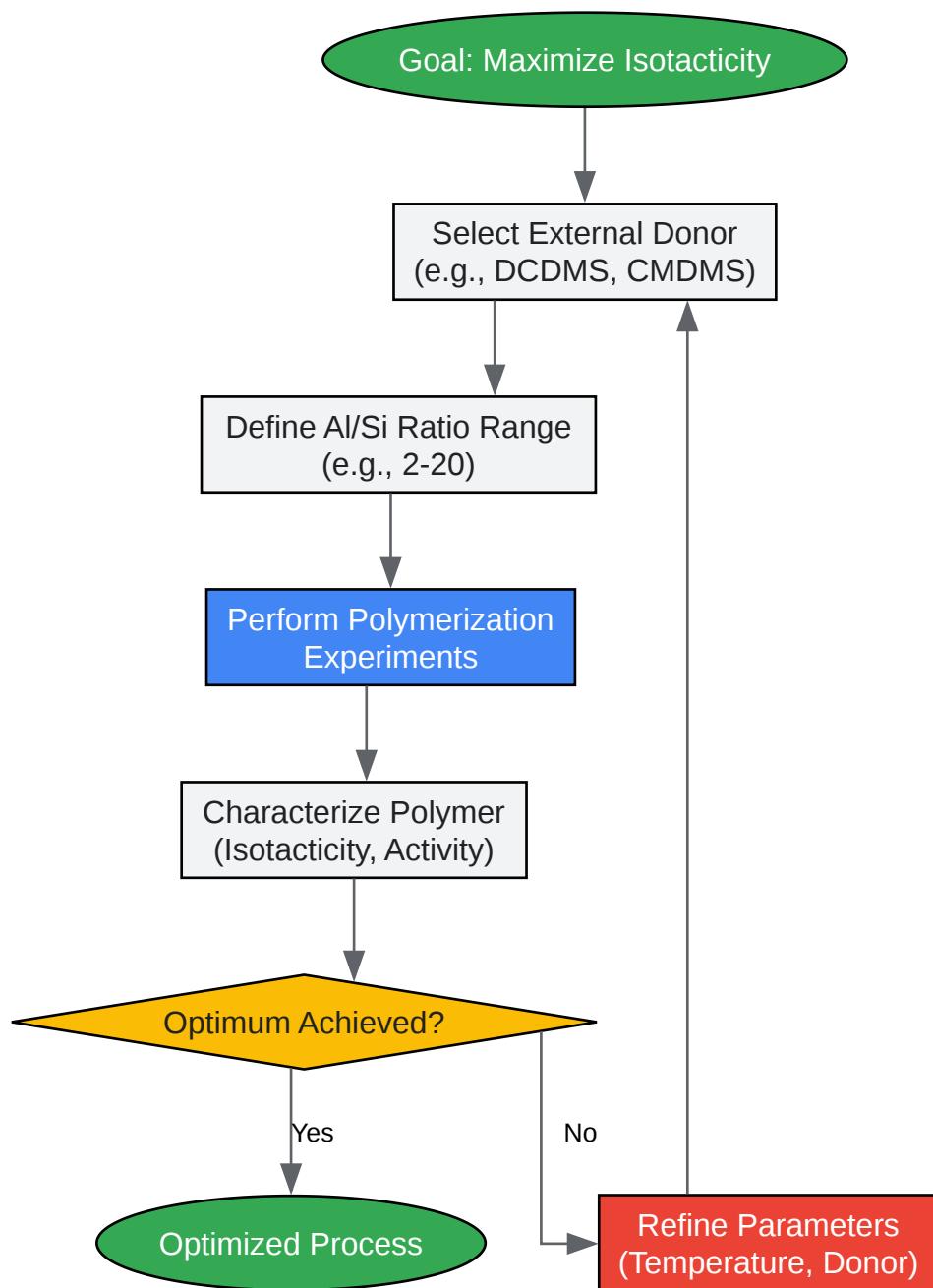
Poor stereoselectivity, often observed as a low isotacticity index in polypropylene, can arise from a variety of factors in a Ziegler-Natta polymerization system. This guide provides a systematic approach to identifying and resolving these issues.

Problem: Low Isotacticity Index in the Final Polymer

Initial Assessment Workflow

The following diagram outlines the initial steps to diagnose the potential causes of poor stereoselectivity.



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